

Technical Support Center: 4-Nitrohydrocinnamionitrile Purification

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Compound of Interest

Compound Name: 4-Nitrohydrocinnamionitrile

CAS No.: 53563-09-0

Cat. No.: B015379

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Ticket ID: PUR-5555-97-5 Subject: Recrystallization Protocols & Troubleshooting Support Tier: Level 3 (Senior Application Scientist)[1][2]

Compound Profile & Thermodynamic Strategy

Before beginning, you must understand the physical constraints of this molecule. The most common failure mode for this purification is oiling out, caused directly by the relationship between the solvent's boiling point and the compound's melting point.

Property	Value	Critical Implication
Chemical Name	3-(4-nitrophenyl)propanenitrile	Saturated chain; flexible, lower lattice energy than unsaturated analogs.[1][2]
CAS Number	5555-97-5	Unique identifier for verification.[1][2]
Melting Point	69–70 °C	CRITICAL: This is lower than the boiling point of water (100°C) and Ethanol (78°C).[2] If you heat a suspension above 70°C, the solid will melt into an oil before it dissolves, leading to emulsions rather than solutions.[1]
Solubility Profile	Soluble in EtOAc, MeOH, CHCl ₃ . [1][2]	Requires a polar/non-polar gradient for effective crystallization.[2]

The Solvent Decision Matrix

We recommend Methanol (MeOH) over Ethanol. Methanol boils at ~65°C, which is slightly below the melting point of the product. This allows you to reflux the solvent without melting the undissolved solid, significantly reducing the risk of oiling out.

Solvent System	Role	Risk Level	Recommendation
Methanol / Water	Primary	Low	Preferred. BP of MeOH (<65°C) prevents product melt. [1][2]
Ethanol / Water	Secondary	High	BP (>78°C) exceeds product MP.[2] High risk of oiling out.[3][4]
EtOAc / Hexane	Alternative	Medium	Good for removing non-polar impurities, but yield can be lower. [1][2]

Standard Operating Procedure (SOP)

Protocol ID: REC-NITRO-01 Method: Solvent-Anti-solvent Recrystallization (MeOH/H₂O)[1][2]
[5]

Phase 1: Dissolution

- Charge the crude **4-Nitrohydrocinnamionitrile** into a round-bottom flask.
- Add Methanol (3 mL per gram of crude).
- Heat the mixture to a gentle reflux (approx. 60–64°C). Do not exceed 65°C.
- Observation Check: If the solid has not dissolved, add warm MeOH in 0.5 mL increments.
 - Note: If you see "oily droplets" at the bottom, you have exceeded the melting point. Cool slightly and add more solvent until the oil dissolves.[1][3][6]

Phase 2: Impurity Removal (Optional but Recommended)[2]

- If the solution is dark (orange/brown), remove from heat.

- Add Activated Carbon (5 wt% of crude mass).
- Stir for 5 minutes (maintain temp ~50°C).
- Filter hot through a Celite pad or sintered glass funnel.

Phase 3: Nucleation & Growth[1]

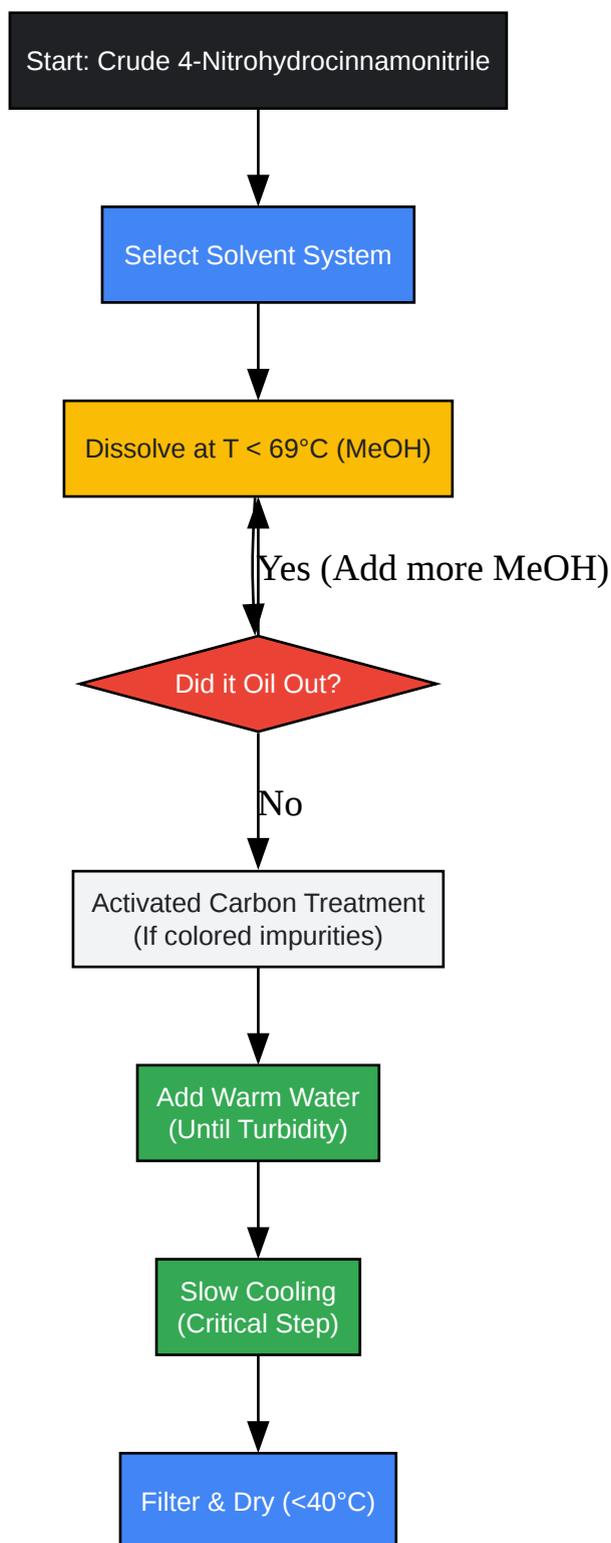
- Return the filtrate to the flask.
- While stirring at 50°C, add warm Water (anti-solvent) dropwise.
- Stop point: Stop adding water the moment a faint, persistent turbidity (cloudiness) appears.
- Add 1-2 drops of MeOH to clear the turbidity.
- Remove from heat and allow the flask to cool to Room Temperature (RT) slowly (over 1-2 hours).
 - Tech Tip: Wrap the flask in a towel to slow the cooling rate. Fast cooling = Oil formation.

Phase 4: Isolation[1]

- Once at RT, cool in an ice bath (0–5°C) for 30 minutes to maximize yield.
- Filter the pale yellow needles via vacuum filtration.
- Wash the cake with cold 20% MeOH/Water.
- Dry under vacuum at 40°C. Do not oven dry >60°C (Product will melt/fuse).

Visualization: Workflow & Logic

The following diagrams illustrate the decision logic for purification and troubleshooting.



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Caption: Figure 1.[1] Standard purification workflow emphasizing temperature control to avoid the "Oiling Out" failure mode.

Troubleshooting & FAQs

Q1: The solution turned into a milky emulsion (oiled out) instead of forming crystals. How do I save it? Diagnosis: This is a thermodynamic issue. The solution temperature dropped below the "oiling out" boundary (liquid-liquid phase separation) before it hit the crystallization boundary. The Fix:

- Re-heat the mixture until the emulsion clears (becomes a single phase).
- Add a small amount of pure Methanol (solvent) to change the solubility curve.
- Seed the solution: Add a tiny crystal of pure product to the hot solution.
- Cool very slowly. The seed crystal provides a template for the oil to deposit onto as a solid, bypassing the liquid phase.

Q2: My yield is very low (<40%). Where is my product? Diagnosis: **4-Nitrohydrocinnamionitrile** has moderate solubility in alcohols even at room temperature.[1]

The Fix:

- Check the mother liquor (filtrate) by TLC. If product is present, concentrate the filtrate by 50% on a rotovap.
- Cool the concentrated liquor to 0°C again.
- Prevention: Next time, use a higher ratio of Water (anti-solvent) in the final step, but add it only after the solution has cooled to ~40°C.

Q3: The crystals are sticky and yellow-orange.[1] They should be pale yellow/white. Diagnosis: Sticky crystals usually indicate trapped solvent or ortho-isomer impurities (2-nitro isomer).[1]

The Fix:

- Trituration: Suspend the sticky solid in cold Hexane or Pentane and stir vigorously. This extracts surface oils and impurities without dissolving the product.[1]
- Filter again.[7]

- If color persists, repeat the recrystallization using Ethyl Acetate/Hexane instead of alcohol, as this system is better at rejecting polar colored impurities.[1]

Q4: Can I dry this in the oven overnight? Diagnosis:STOP. The Fix: The melting point is ~69°C. Standard lab ovens are often set to 80–100°C. If you do this, you will find a fused glass/brick in the morning. Dry in a vacuum desiccator at room temperature or a vacuum oven set strictly to 35–40°C.

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